

Benocyclidine-d10: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Benocyclidine-d10

Cat. No.: B10766043

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Foreword: This technical guide provides an in-depth overview of **Benocyclidine-d10**, a deuterated analog of the potent and selective dopamine reuptake inhibitor, Benocyclidine (BCP). This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental methodologies, and visualization of relevant biological pathways and analytical workflows.

Core Compound Information

Benocyclidine-d10 serves as a critical analytical tool, primarily utilized as an internal standard for the precise quantification of Benocyclidine in complex biological matrices using mass spectrometry techniques. Its molecular structure is identical to that of Benocyclidine, with the exception of ten hydrogen atoms on the piperidine ring being replaced by deuterium.

The molecular formula for **Benocyclidine-d10** is $C_{19}H_{15}D_{10}NS$.^{[1][2]} While a specific CAS number for **Benocyclidine-d10** is not readily available in public databases, the CAS number for the parent compound, Benocyclidine, is 112726-66-6.^[3]

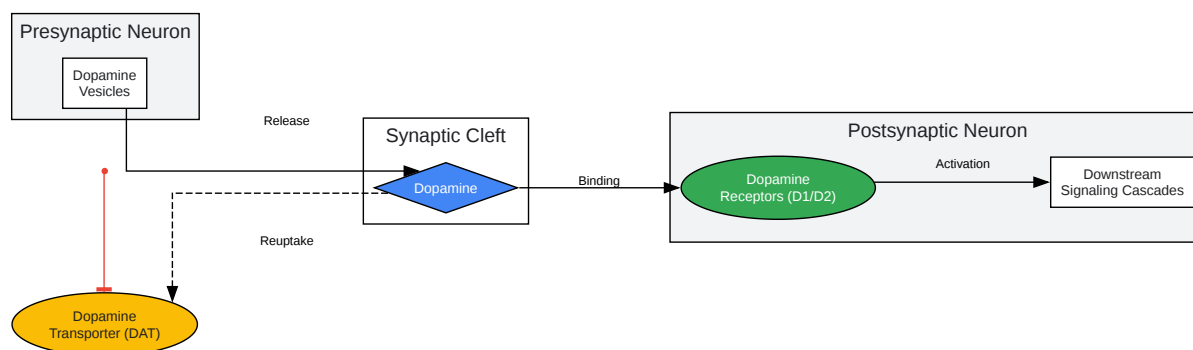
Physicochemical and Pharmacological Data

The following table summarizes the key quantitative data for Benocyclidine and its deuterated analog.

Property	Value	Compound	Reference
Molecular Formula	C ₁₉ H ₁₅ D ₁₀ NS	Benocyclidine-d10	[1][2]
C ₁₉ H ₂₅ NS	Benocyclidine		
Molecular Weight	309.5 g/mol	Benocyclidine-d10	[1][2]
	299.5 g/mol	Benocyclidine	
IC ₅₀ (Dopamine Reuptake)	8 nM	Benocyclidine	[1]
K _{0.5} (NMDA Receptor)	6 μM	Benocyclidine	[1]
Formal Name	1-(1-benzo[b]thien-2-ylcyclohexyl)-2,2,3,3,4,4,5,5,6,6-d ₁₀ -piperidine	Benocyclidine-d10	[1]

Mechanism of Action: Dopamine Reuptake Inhibition

Benocyclidine is a potent and selective dopamine reuptake inhibitor (DRI).[1] It exerts its effect by binding to the dopamine transporter (DAT), a protein responsible for clearing dopamine from the synaptic cleft back into the presynaptic neuron. By blocking the DAT, Benocyclidine increases the extracellular concentration of dopamine, thereby enhancing dopaminergic neurotransmission. This mechanism is central to its psychostimulant properties. Unlike other arylcyclohexylamines such as phencyclidine (PCP), Benocyclidine has negligible affinity for the NMDA receptor.[1]



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Benocyclidine's inhibition of the dopamine transporter (DAT).

Experimental Protocols

Quantification of Benocyclidine using LC-MS/MS with Benocyclidine-d10 Internal Standard

Benocyclidine-d10 is an ideal internal standard for the quantification of Benocyclidine (also referred to as BTCP in some literature) due to its similar chemical properties and chromatographic behavior, with a distinct mass difference that allows for clear differentiation in a mass spectrometer.

Objective: To quantify the concentration of Benocyclidine in a biological sample using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with **Benocyclidine-d10** as an internal standard.

Materials:

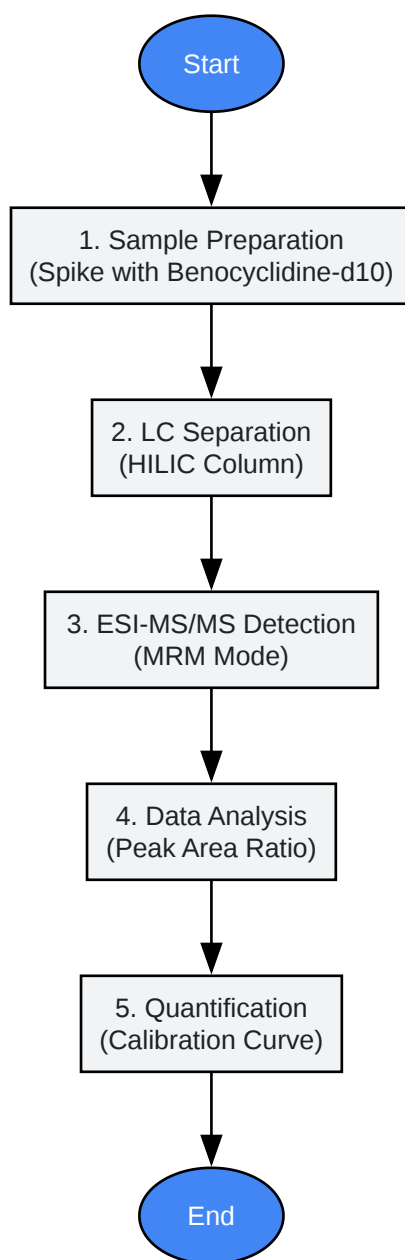
- Benocyclidine (analyte)
- **Benocyclidine-d10** (internal standard)

- LC-MS/MS system (e.g., triple quadrupole)
- YMC-Triart Diol-HILIC column (50 mm × 2 mm, 3 μm) or equivalent
- Ammonium formate buffer (20 mM, pH 3.0)
- Acetonitrile (LC-MS grade)
- Biological matrix (e.g., plasma, brain homogenate)

Methodology:

- Sample Preparation:
 - Prepare calibration standards and quality control samples by spiking known concentrations of Benocyclidine into the blank biological matrix.
 - To each sample, standard, and blank, add a fixed concentration of **Benocyclidine-d10** internal standard (e.g., 5 nM).
 - Perform protein precipitation and/or solid-phase extraction to remove interfering substances from the matrix.
 - Evaporate the solvent and reconstitute the extract in the mobile phase.
- LC Separation:
 - Column: YMC-Triart Diol-HILIC (50 mm × 2 mm, 3 μm)
 - Mobile Phase: A mixture of ammonium formate buffer (20 mM, pH 3.0) and acetonitrile (20:80, v/v).
 - Flow Rate: 800 μL/min.
 - Injection Volume: 5-10 μL.
- MS/MS Detection:
 - Utilize an electrospray ionization (ESI) source in positive ion mode.

- Set the mass spectrometer to Multiple Reaction Monitoring (MRM) mode.
- Monitor the following mass transitions:
 - Benocyclidine:m/z 300.4 → 215.3
 - **Benocyclidine-d10**:m/z 310.4 → 215.3
- Optimize cone voltage and collision energy for maximum signal intensity.
- Data Analysis:
 - Integrate the peak areas for both the analyte (Benocyclidine) and the internal standard (**Benocyclidine-d10**).
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
 - Determine the concentration of Benocyclidine in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Workflow for Benocyclidine quantification using a deuterated internal standard.

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References

- [1. Buy Benocyclidine-d10 \(EVT-1506515\) \[evitachem.com\]](#)
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